

safety and handling precautions for DL-Glutamic acid hydrate in the lab

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *DL-Glutamic acid hydrate*

Cat. No.: *B094878*

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An In-depth Technical Guide to the Safe Handling of **DL-Glutamic Acid Hydrate** in the Laboratory

This guide provides comprehensive safety and handling protocols for **DL-Glutamic acid hydrate**, tailored for researchers, scientists, and drug development professionals. Adherence to these guidelines is crucial for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Analysis

DL-Glutamic acid hydrate (CAS No: 19285-83-7) is a stable, white crystalline powder.^[1] A review of various Safety Data Sheets (SDS) reveals conflicting hazard classifications. Some sources classify it as non-hazardous according to Safe Work Australia criteria and the 2012 OSHA Hazard Communication Standard.^{[1][2]} Conversely, other suppliers classify it under GHS as an oral acute toxicant (Category 4), a skin irritant (Category 2), a serious eye irritant (Category 2A), and a specific target organ toxicant for respiratory tract irritation (Category 3).^[3]

Given these discrepancies, it is prudent to handle **DL-Glutamic acid hydrate** with a degree of caution, assuming the more stringent hazard classifications are potentially accurate. The primary routes of exposure are inhalation of the dust, skin contact, eye contact, and ingestion.^{[4][5]}

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.[3]
- Skin Contact: May cause skin irritation.[3]
- Eye Contact: May cause serious eye irritation, characterized by redness and watering.[3][4]
[5]
- Ingestion: May be harmful if swallowed.[3]

There is no evidence to suggest that **DL-Glutamic acid hydrate** is carcinogenic, mutagenic, or a reproductive toxin.[1][2][3]

Exposure Controls and Personal Protection

To minimize exposure, a combination of engineering controls and personal protective equipment (PPE) should be employed.

Engineering Controls:

- Work in a well-ventilated area.[3]
- Use a chemical fume hood or other local exhaust ventilation when handling the powder to minimize dust generation.[4][5]
- Ensure that a safety shower and eyewash station are readily accessible.[3]

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or chemical safety goggles.[1][3]
- Hand Protection: Wear protective gloves, such as nitrile rubber gloves.[6] Always inspect gloves before use and use proper glove removal technique to avoid skin contact.[6]
- Skin and Body Protection: A lab coat is required.[4][5] For larger spills, a full suit may be necessary.[4][5]
- Respiratory Protection: If dust is generated and engineering controls are insufficient, use a suitable respirator.[3]

Detailed Laboratory Handling Protocols

Protocol for Weighing DL-Glutamic Acid Hydrate Powder

- Preparation:
 - Ensure all necessary PPE is worn correctly.
 - Set up the analytical balance in an area free from drafts, or within a balance enclosure.
 - If handling more than a few grams, perform the weighing inside a chemical fume hood.
- Procedure:
 - Place a clean, dry weigh boat or paper on the balance and tare it.
 - Carefully scoop the **DL-Glutamic acid hydrate** from its container onto the weigh boat using a clean spatula.
 - Avoid generating dust. If dust becomes airborne, cease work and allow it to settle before proceeding.
 - Once the desired amount is weighed, securely close the main container.
 - Wipe down the spatula and the weighing area with a damp cloth to collect any residual powder.

Protocol for Preparing an Aqueous Solution

- Preparation:
 - Wear all required PPE.
 - Conduct the procedure within a chemical fume hood to control any potential dust or aerosols.
- Procedure:

- Weigh the required amount of **DL-Glutamic acid hydrate** following the protocol in section 3.1.
- Add the weighed powder to a beaker or flask of the appropriate size.
- Add a small amount of the solvent (e.g., deionized water) to the powder to create a slurry. This helps to prevent clumping.
- Gradually add the remaining solvent while stirring continuously until the solid is fully dissolved.
- Transfer the solution to a volumetric flask if precise concentration is required, and bring it to the final volume with the solvent.

Emergency Procedures

First Aid Measures

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[1][4] Remove contact lenses if present and easy to do.[3] Seek medical attention.[1][4]
- Skin Contact: Remove contaminated clothing and wash the affected skin area with soap and plenty of water.[1][3][6]
- Inhalation: Move the person to fresh air.[1][3][6] If breathing is difficult, seek medical attention.[3][4]
- Ingestion: Do NOT induce vomiting.[4] Rinse the mouth with water and seek immediate medical attention.[4][6]

Spill Cleanup Protocol

- Immediate Actions:
 - Alert others in the vicinity of the spill.
 - Evacuate the immediate area if the spill is large or if dust is generated.

- Ensure proper PPE is worn before attempting cleanup.
- Containment and Cleanup:
 - For a small dry spill, carefully sweep or scoop the powder into a suitable container for waste disposal.[4][5] Avoid creating dust.[4]
 - For a large dry spill, use a shovel to place the material into a convenient waste disposal container.[4][5]
 - Clean the spill area by spreading water on the contaminated surface and then absorbing it with an inert material like vermiculite or sand.[4][5][7]
 - Place the absorbent material into a sealed, labeled container for disposal.[8]
- Decontamination:
 - Wash the spill area thoroughly with soap and water.[8]
 - Dispose of all cleanup materials as hazardous waste.

Storage and Disposal

Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][3][4][5][6]
- Store away from strong oxidizing agents.[1][4][5]
- Recommended storage temperatures can vary by supplier, with some suggesting -20°C for long-term powder storage.[3]

Waste Disposal:

- Dispose of **DL-Glutamic acid hydrate** waste in accordance with all applicable federal, state, and local regulations.[1][3]
- Do not allow the chemical to enter drains or watercourses.[1][6]

- Contaminated packaging should be handled in the same manner as the product itself.[1][3]

Data and Properties

Physical and Chemical Properties

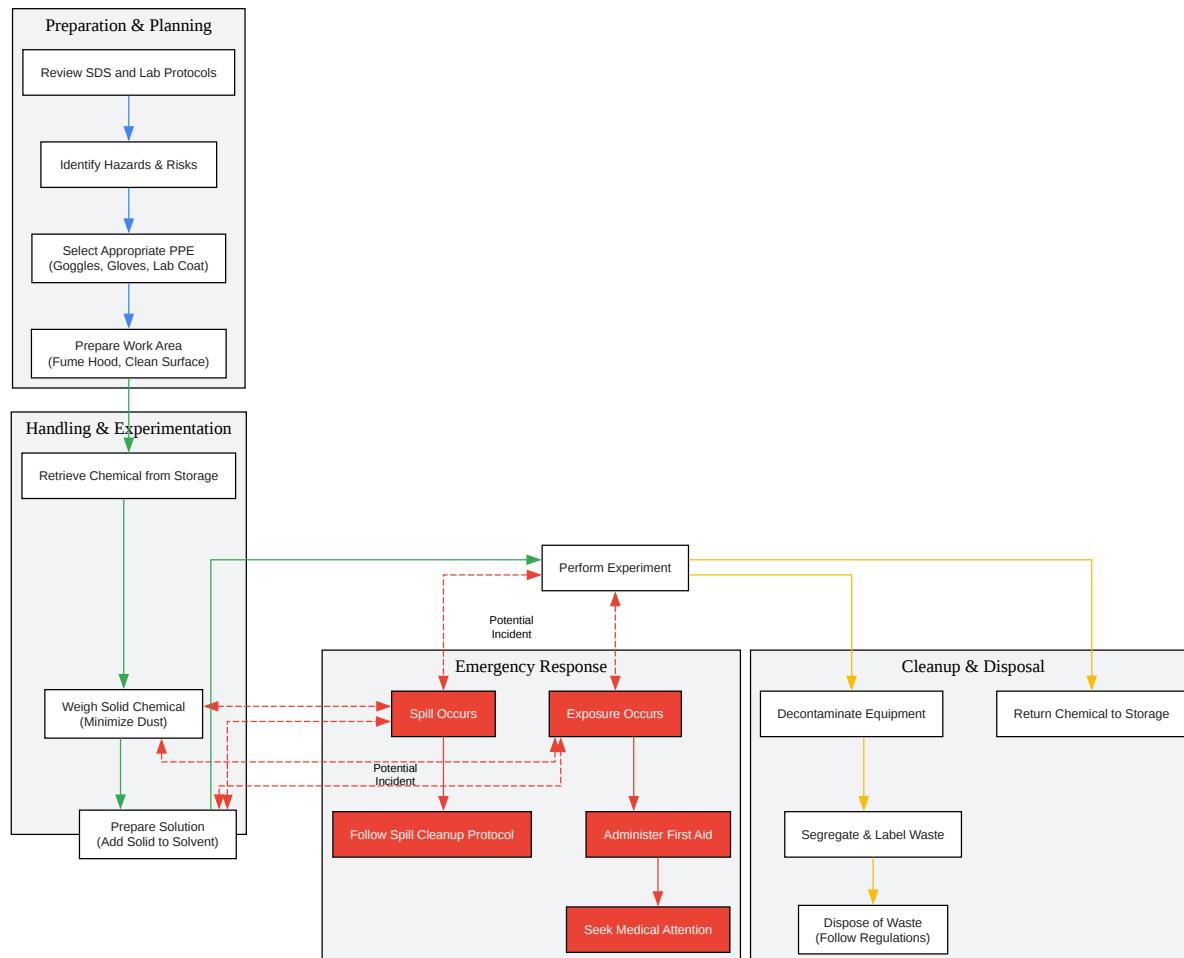
Property	Value	Reference
CAS Number	19285-83-7	[1][3]
Molecular Formula	C5H11NO5	[3][6]
Molecular Weight	165.14 g/mol	[3][4][5][6]
Appearance	White powder/solid	[1]
Melting Point	194 °C / 381.2 °F	[1]
Solubility	Soluble in water	[1]

Toxicological Data

Test	Result	Reference
Acute Oral Toxicity	Category 4 (GHS) - Harmful if swallowed	[3]
LD50/LC50	Not available	[4][5]
Carcinogenicity	No component is identified as a carcinogen by IARC or ACGIH.	[3][6]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **DL-Glutamic acid hydrate** in a laboratory setting.

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Caption: Safe handling workflow for **DL-Glutamic acid hydrate**.

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- To cite this document: BenchChem. [safety and handling precautions for DL-Glutamic acid hydrate in the lab]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b094878#safety-and-handling-precautions-for-dl-glutamic-acid-hydrate-in-the-lab>

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